Tracing TCA cycle intermediates using Dextrose-4,5-13C2.

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Compound of Interest

Compound Name:	*Dextrose-4,5-13C2*
CAS No.:	*478529-31-6*
Cat. No.:	*B1443655*

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Application Note: Tracing TCA Cycle Dynamics and Anaplerotic Flux using **Dextrose-4,5-13C2**

Executive Summary

This application note details a precision workflow for utilizing **Dextrose-4,5-13C2** (Glucose-4,5-13C2) to dissect central carbon metabolism. Unlike uniformly labeled glucose ([U-13C6]), which floods the TCA cycle with universal labeling, the [4,5-13C2] isotopomer provides a unique mechanistic advantage: it chemically distinguishes between oxidative metabolism (Pyruvate Dehydrogenase - PDH) and anaplerotic replenishment (Pyruvate Carboxylase - PC).

This guide is designed for metabolic engineers and drug developers seeking to quantify mitochondrial dysfunction, particularly in oncology and metabolic disease models where the PDH/PC ratio is a critical biomarker of cellular plasticity.

Mechanistic Rationale: The Atom Mapping Logic

The utility of Glucose-4,5-13C2 relies on the specific fate of carbon atoms 4 and 5 during glycolysis and their subsequent divergence at the mitochondrial entry point.

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Glycolytic Transformation

- Glucose Cleavage: Aldolase splits Fructose-1,6-bisphosphate. Carbons 4, 5, and 6 form Glyceraldehyde-3-Phosphate (GAP).
- GAP Labeling: Glucose-C4 becomes the aldehyde (C1) of GAP; Glucose-C5 becomes the hydroxyl (C2) of GAP.
- Pyruvate Formation: GAP is converted to Pyruvate.
  - Glucose-C4

    Pyruvate-C1 (Carboxyl group, -COO^-)
  - Glucose-C5

    Pyruvate-C2 (Ketone group, C=O)
  - Result: The cytosolic pyruvate pool contains [1,2-13C2]-Pyruvate.

The Mitochondrial Bifurcation (The Critical Readout)

Once [1,2-13C2]-Pyruvate enters the mitochondria, it faces two primary fates. The isotopic signature of Citrate reveals which path was taken.

- Path A: Oxidative Flux (PDH)
  - The Pyruvate Dehydrogenase (PDH) complex decarboxylates pyruvate.
  - C1 (Labeled) is released as

    CO

    (Label Lost from metabolite pool).
  - C2 (Labeled) becomes the C1 of Acetyl-CoA.
  - Outcome:[1-13C]-Acetyl-CoA enters the TCA cycle, creating M+1 Citrate.
- Path B: Anaplerotic Flux (PC)

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- Pyruvate Carboxylase (PC) carboxylates pyruvate to form Oxaloacetate (OAA).[1][2]
- Both C1 and C2 are retained on the carbon skeleton.
- Outcome:[1,2-13C2]-Oxaloacetate condenses with unlabeled Acetyl-CoA (assuming low glycolytic flux relative to pool) to form M+2 Citrate.

Summary Metric:

- M+1 Citrate

  PDH Flux (Oxidation)

- M+2 Citrate

  PC Flux (Anaplerosis)

Visualization of Atom Mapping

Figure 1: Atom mapping of Glucose-4,5-13C2 showing the divergence of labels at the PDH vs. PC interface.

Experimental Protocol

Reagents and Materials

- Tracer: D-Glucose-4,5-13C2 (99% enrichment).
- Media: Glucose-free DMEM or RPMI (dialyzed FBS recommended to remove background glucose).
- Quenching Solution: 80% Methanol / 20% Water (LC-MS grade), pre-chilled to -80°C.
- Internal Standard: L-Norvaline or [U-13C]Glutamine (added during extraction).

Cell Culture Labeling Workflow

- Seeding: Plate cells (e.g.,

  cells/well in 6-well plates) and culture until 70–80% confluence.

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- Wash: Aspirate growth media and wash 2x with warm PBS (37°C) to remove residual unlabeled glucose.
- Pulse: Add media containing 10–25 mM [4,5-13C2]Glucose.
  - Note: Ensure glutamine is present at physiological levels (2–4 mM) as it competes for anaplerosis.
- Incubation:
  - Dynamic Flux: Harvest at 15, 30, 60, and 120 minutes.
  - Isotopic Steady State: Incubate for 24 hours (or >5 doubling times).

Metabolite Extraction (Quenching)

Critical Step: Metabolism must be stopped instantly to prevent ATP hydrolysis and metabolite turnover.

- Place culture plate on a bed of dry ice.
- Aspirate media completely.
- Immediately add 1 mL of -80°C 80% MeOH to the cells.
- Incubate on dry ice for 15 minutes.
- Scrape cells and transfer suspension to a pre-chilled Eppendorf tube.
- Centrifuge at 15,000 x g for 10 min at 4°C to pellet protein/debris.
- Transfer supernatant to a new glass vial.
- Dry under nitrogen flow or SpeedVac (avoid heat).
- Reconstitute in 50 µL LC-MS grade water (or 50:50 AcN:Water) prior to injection.

Analytical Method: HILIC-MS/MS

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TCA intermediates are highly polar and acidic; Reverse Phase (C18) chromatography is generally unsuitable. Hydrophilic Interaction Liquid Chromatography (HILIC) is the gold standard.

LC Parameters

Parameter	Setting
Column	Waters BEH Amide or SeQuant ZIC-pHILIC (2.1 x 100 mm, 1.7 µm)
Mobile Phase A	20 mM Ammonium Acetate + 20 mM Ammonium Hydroxide in Water (pH 9.0)
Mobile Phase B	100% Acetonitrile
Flow Rate	0.2 mL/min
Gradient	85% B to 40% B over 15 mins; re-equilibrate for 5 mins.

MS Parameters (Q-Exactive / Orbitrap)

- Polarity: Negative Ion Mode (TCA acids ionize best as $[M-H]^-$).
- Resolution: 70,000 (at m/z 200).
- Scan Range: 70–1000 m/z.
- AGC Target:

.

Data Analysis & Interpretation

Mass Isotopomer Distribution (MID)

Analyze the raw data to extract peak areas for M+0, M+1, M+2, etc., for Citrate. Correct for natural abundance (using software like IsoCor or Polu).

Calculating Flux Ratios

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The ratio of Pyruvate Carboxylase (PC) to Pyruvate Dehydrogenase (PDH) activity can be approximated using the Citrate isotopomers.

- High Ratio (>1): Indicates high anaplerosis (common in gluconeogenic tissues like liver or highly proliferative cancer cells refilling the TCA cycle).
- Low Ratio (<0.5): Indicates dominant oxidative phosphorylation (typical of differentiated muscle or neurons).

Troubleshooting Data

- Problem: High M+0 Citrate after 24 hours.
  - Cause: Significant dilution from unlabeled substrates (e.g., Glutamine anaplerosis or fatty acid oxidation).
- Problem: M+3 Citrate appears.
  - Cause: Second turn of the TCA cycle. M+1 Acetyl-CoA condensing with M+2 OAA (recycled) yields M+3. This confirms the cycle is turning.

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